

# Physicochemical Properties of Ammonium Fluoride: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Ammonium fluoride

CAS No.: 12125-01-8

Cat. No.: B049788

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ammonium fluoride** ( $\text{NH}_4\text{F}$ ) is an inorganic salt of significant interest across various scientific and industrial domains, including as a reagent in chemical analysis, a component in glass etching, and as a wood preservative.<sup>[1]</sup> A thorough understanding of its physicochemical properties is paramount for its safe handling, effective application, and the development of new technologies. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **ammonium fluoride**, complete with detailed experimental protocols for their determination and visual representations of key chemical processes.

## Core Physicochemical Properties

The fundamental physicochemical properties of **ammonium fluoride** are summarized in the tables below, providing a consolidated reference for laboratory and development work.

## General and Physical Properties

| Property          | Value                                                   | Reference |
|-------------------|---------------------------------------------------------|-----------|
| Molecular Formula | NH <sub>4</sub> F                                       | [1][2]    |
| Molar Mass        | 37.037 g/mol                                            | [2]       |
| Appearance        | White, hygroscopic crystalline solid (colorless prisms) | [1][2][3] |
| Odor              | Odorless                                                | [3]       |
| Density           | 1.009 g/cm <sup>3</sup>                                 | [2][3]    |
| Melting Point     | 100 °C (212 °F; 373 K)<br>(decomposes)                  | [2][4]    |
| Boiling Point     | Sublimes upon heating                                   | [2]       |

## Solubility Profile

| Solvent        | Solubility       | Temperature (°C) | Reference |
|----------------|------------------|------------------|-----------|
| Water          | 83.5 g/100 mL    | 25               | [2]       |
| Water          | 100 g/100 g      | 0                | [3]       |
| Alcohol        | Slightly soluble | -                | [1]       |
| Liquid Ammonia | Insoluble        | -                | [2]       |
| Acetone        | 0.01 g/100 g     | 25               | [5]       |
| Methanol       | 2.88 g/100 g     | 25               | [5]       |
| Ethanol        | 1.75 g/100 g     | 25               | [5]       |

## Chemical and Structural Properties

| Property               | Value                                                  | Reference |
|------------------------|--------------------------------------------------------|-----------|
| pH of Aqueous Solution | Acidic (approximately 6 for a 50 g/L solution at 20°C) | [1][6]    |
| Crystal Structure      | Wurtzite (hexagonal)                                   | [2][7]    |
| Space Group            | P6 <sub>3</sub> mc                                     | [7]       |
| Unit Cell Parameters   | a = 4.39 Å, c = 7.02 Å                                 | [1][7]    |

## Key Chemical Behaviors

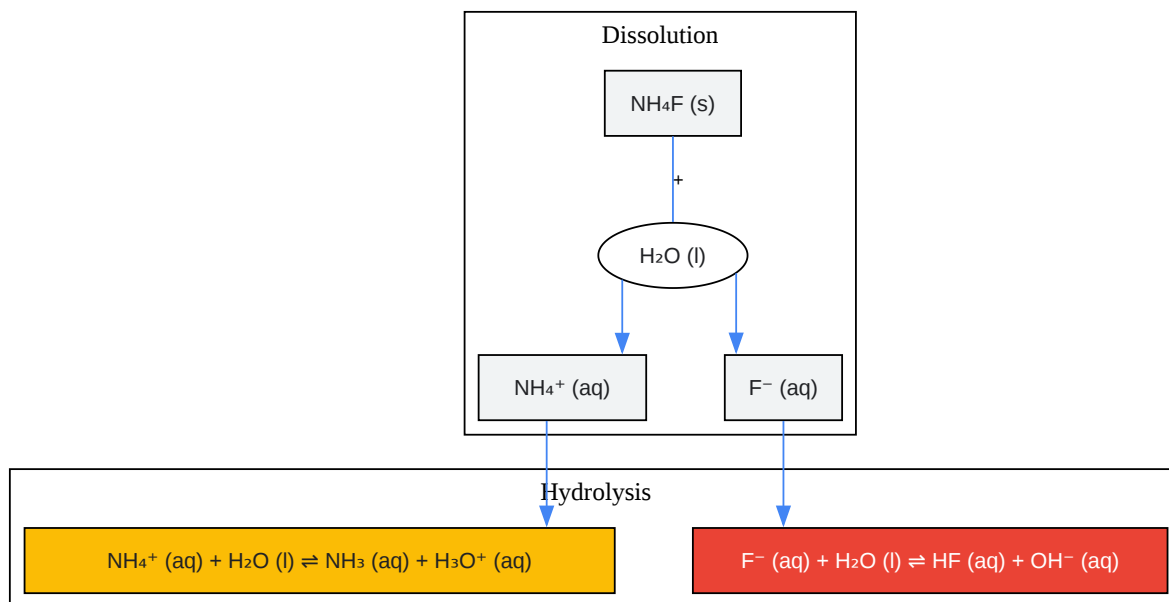
### Thermal Decomposition

**Ammonium fluoride** is thermally unstable and decomposes upon heating.[1] The primary decomposition pathway involves the reversible reaction to ammonia (NH<sub>3</sub>) and hydrogen fluoride (HF) gases.[2] This property is characteristic of many ammonium salts.

**Fig. 1:** Thermal Decomposition of **Ammonium Fluoride**.

### Dissolution and Hydrolysis in Water

When dissolved in water, **ammonium fluoride** dissociates into ammonium (NH<sub>4</sub><sup>+</sup>) and fluoride (F<sup>-</sup>) ions. The ammonium ion, the conjugate acid of a weak base (ammonia), and the fluoride ion, the conjugate base of a weak acid (hydrofluoric acid), both undergo hydrolysis. The hydrolysis of the ammonium ion produces hydronium ions (H<sub>3</sub>O<sup>+</sup>), while the hydrolysis of the fluoride ion produces hydroxide ions (OH<sup>-</sup>). Due to the relative strengths of the parent acid and base, the resulting solution is slightly acidic.[7]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [srd.nist.gov](http://srd.nist.gov) [srd.nist.gov]
- 2. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 3. [chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- 4. Solubility & Method for determination of solubility | PPTX [slideshare.net]
- 5. [uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]

- [6. Testing the pH of different solutions | Class experiment | RSC Education \[edu.rsc.org\]](#)
- [7. Experimental methods for x-ray diffraction – Crystallographic Growth \[ebooks.inflibnet.ac.in\]](#)
- To cite this document: BenchChem. [Physicochemical Properties of Ammonium Fluoride: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b049788/docs#physicochemical-properties-of-ammonium-fluoride-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b049788/docs#physicochemical-properties-of-ammonium-fluoride-an-in-depth-technical-guide)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

